

Step-by-Step Guide for Reconstituting and Storing TA-316 (GMP)

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Compound of Interest

Compound Name: TA-316 (GMP)

Cat. No.: B15604978

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Topic: Step-by-step guide for reconstituting and storing **TA-316 (GMP)** Content Type: Application Notes and Protocols Audience: Researchers, scientists, and drug development professionals.

Introduction

TA-316 is a potent and selective c-MPL agonist, acting as a thrombopoietin (TPO) receptor agonist.^{[1][2]} The "(GMP)" designation signifies that it is manufactured in accordance with Good Manufacturing Practice guidelines, ensuring high purity and quality suitable for use as an auxiliary agent in cell therapy research and development.^[1] Proper reconstitution and storage are critical to maintain the biological activity and integrity of **TA-316 (GMP)**. This document provides a detailed protocol for the reconstitution and storage of **TA-316 (GMP)** to ensure optimal performance in downstream applications, such as the ex vivo generation of platelets from human-induced pluripotent stem (iPS) cells.^[2]

Product Information

Parameter	Description
Product Name	TA-316 (GMP)
Synonyms	Megakaryocytes/platelets inducing agent (GMP) [1]
Mechanism of Action	c-MPL agonist, Thrombopoietin (TPO) receptor agonist[1][2]
Typical Applications	Ex vivo expansion and differentiation of megakaryocytes and platelets from hematopoietic stem cells or iPSCs.[2]
Supplied Form	Typically supplied as a lyophilized solid or as a pre-dissolved solution (e.g., in DMSO).[2]

Reconstitution Protocol

This protocol is intended for the reconstitution of lyophilized **TA-316 (GMP)**. If **TA-316 (GMP)** is supplied in a pre-dissolved format, proceed directly to the Aliquoting and Storage section.

Materials Required:

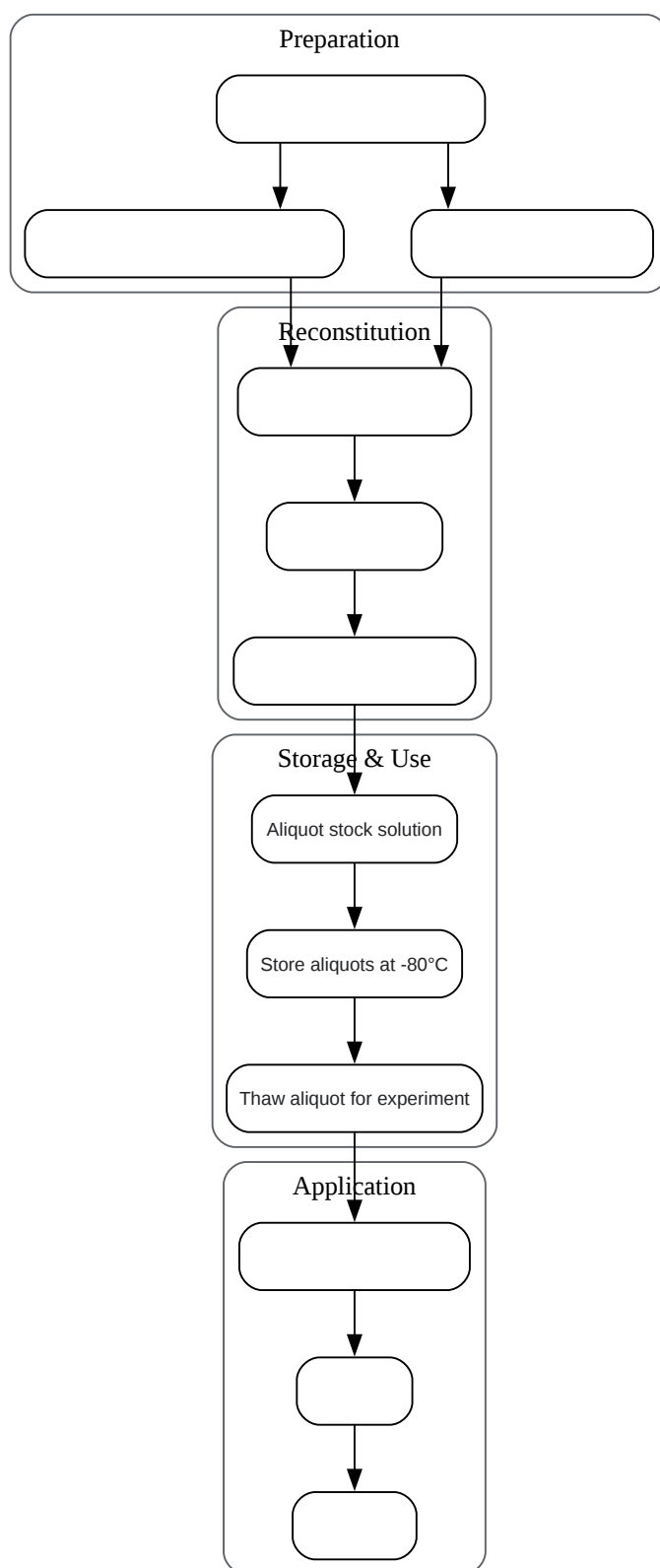
- **TA-316 (GMP)** lyophilized powder
- Sterile, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): laboratory coat, gloves, and safety glasses

Procedure:

- **Aseptic Technique:** Perform all reconstitution steps in a sterile environment, such as a laminar flow hood or biological safety cabinet, to prevent microbial contamination.

- **Equilibration:** Before opening, allow the vial of lyophilized **TA-316 (GMP)** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial upon opening, which could affect stability.
- **Solvent Addition:** Carefully open the vial and add the appropriate volume of sterile DMSO to achieve the desired stock solution concentration. For example, to prepare a 10 mM stock solution, add the calculated volume of DMSO to the vial containing a known mass of **TA-316 (GMP)**.
- **Dissolution:** Gently swirl the vial to dissolve the lyophilized powder. For complete dissolution, vortex the vial for 10-15 seconds. Ensure that no visible particulates remain.
- **Final Concentration Check:** Verify the final concentration of the stock solution based on the amount of **TA-316 (GMP)** and the volume of DMSO added.

Experimental Workflow for Reconstitution and Use



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Caption: Workflow for **TA-316 (GMP)** reconstitution and use.

Aliquoting and Storage

To maintain the long-term stability of the reconstituted **TA-316 (GMP)** stock solution and to avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.

Procedure:

- **Aliquot Preparation:** Dispense the reconstituted stock solution into sterile, DNase/RNase-free polypropylene microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, and date of reconstitution.
- **Storage:** Store the aliquots in a light-protected container at -80°C for long-term storage. For short-term storage (up to one week), aliquots may be stored at -20°C.

Recommended Storage Conditions:

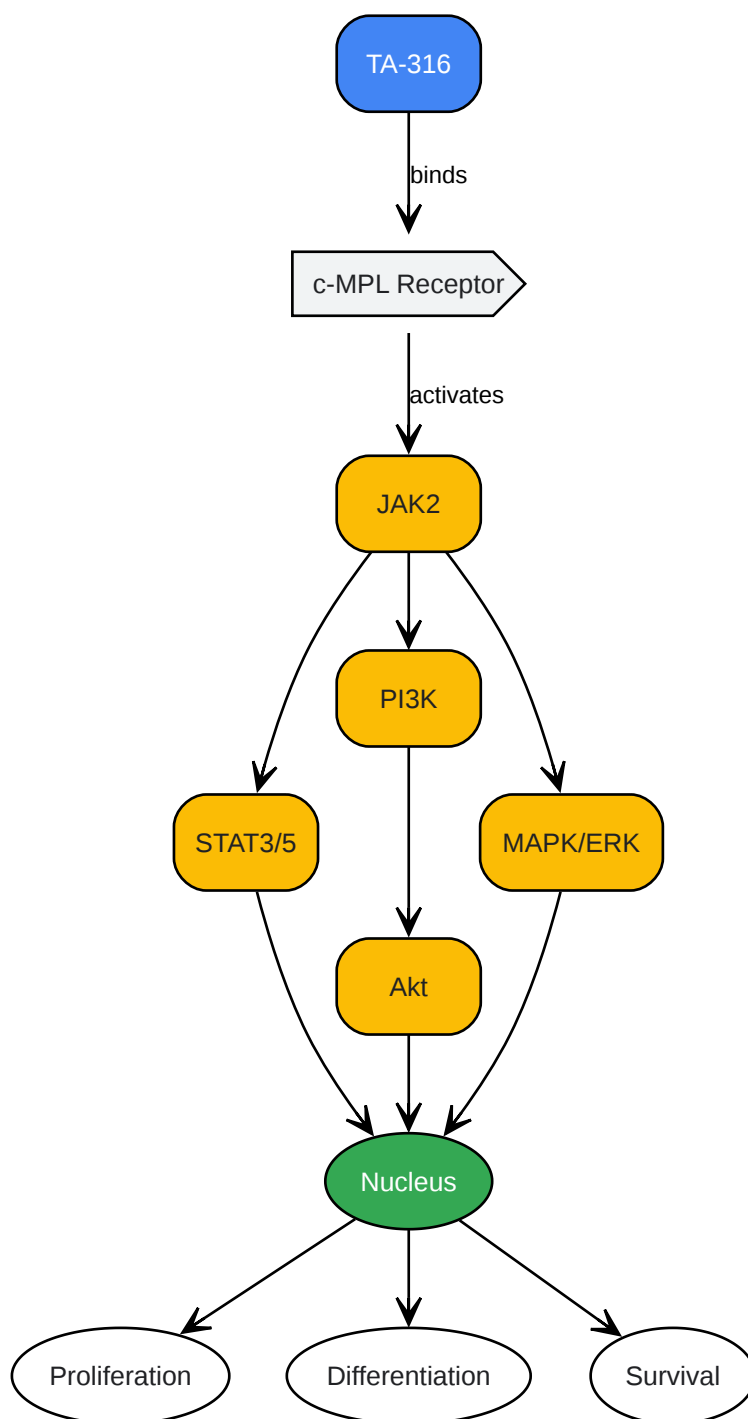
Condition	Lyophilized Powder	Reconstituted Stock Solution
Long-Term Storage	-20°C to -80°C	-80°C (protect from light)
Short-Term Storage	2-8°C (for a few days)	-20°C (up to 1 week)
Working Solution	N/A	2-8°C (for up to 24 hours)

Stability Considerations

While specific stability data for **TA-316 (GMP)** is not publicly available, general guidelines for similar small molecules suggest that repeated freeze-thaw cycles should be avoided as they can lead to degradation of the compound and a decrease in its biological activity. It is best practice to thaw a single aliquot for each experiment and discard any unused portion of the working solution.

Signaling Pathway of TA-316

TA-316 acts as a TPO receptor (c-MPL) agonist. The binding of TA-316 to c-MPL on the surface of hematopoietic stem cells and megakaryocyte progenitors initiates a downstream signaling cascade that promotes cell proliferation and differentiation.



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Caption: TA-316 signaling pathway via c-MPL receptor.

Logical Flow for Handling TA-316 (GMP)

The following diagram illustrates the decision-making process for the proper handling of **TA-316 (GMP)** from receipt to experimental use.

Caption: Decision tree for handling **TA-316 (GMP)**.

Disclaimer

This guide is intended for informational purposes only and is based on general laboratory practices for similar compounds. Users should always refer to the manufacturer-specific product information sheet for the most accurate and up-to-date instructions. It is the user's responsibility to validate this protocol for their specific application. Adherence to all applicable safety guidelines and regulations is essential when handling chemical reagents.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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